

An In-depth Technical Guide on 4-(2,2-Diethoxyethyl)morpholine

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Compound of Interest

Compound Name: **4-(2,2-Diethoxyethyl)morpholine**

Cat. No.: **B1295596**

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, synthesis, and potential applications of **4-(2,2-Diethoxyethyl)morpholine**, a versatile building block in organic synthesis and medicinal chemistry.

Core Molecular Data

The fundamental molecular and physical properties of **4-(2,2-Diethoxyethyl)morpholine** are summarized below.

Property	Value
Molecular Formula	C ₁₀ H ₂₁ NO ₃ [1]
Molecular Weight	203.28 g/mol [1]
CAS Number	3616-59-9
Appearance	Colorless to light yellow liquid
Boiling Point	80 °C at 0.5 Torr
Density	0.990 g/cm ³ (Predicted)

Significance and Applications

4-(2,2-Diethoxyethyl)morpholine is a valuable intermediate in organic synthesis, primarily due to the presence of a protected aldehyde group (the diethyl acetal). This functional group is stable under a variety of reaction conditions, allowing for chemical modifications at other positions of the molecule. The aldehyde can be subsequently deprotected under acidic conditions for further reactions.^[2] This feature makes it a key reagent for introducing a morpholinoethyl group in the synthesis of more complex molecules.

The morpholine ring itself is considered a "privileged structure" in medicinal chemistry. Its incorporation into a molecule can enhance desirable properties such as aqueous solubility, metabolic stability, and bioavailability.^[2] Morpholine derivatives have a broad spectrum of biological activities and are found in numerous approved drugs, including the antibiotic linezolid and the anticancer agent gefitinib. The morpholine moiety is also utilized in agrochemicals, such as fungicides, and in industrial applications like corrosion inhibitors.^[2]

Experimental Protocols

Synthesis of **4-(2,2-Diethoxyethyl)morpholine**

A common and direct method for the synthesis of **4-(2,2-Diethoxyethyl)morpholine** is the nucleophilic substitution reaction between morpholine and 2-bromo-1,1-diethoxyethane.^[2]

Materials:

- Morpholine
- 2-bromo-1,1-diethoxyethane
- A suitable base (e.g., potassium carbonate, triethylamine)
- An appropriate solvent (e.g., acetonitrile, dimethylformamide)

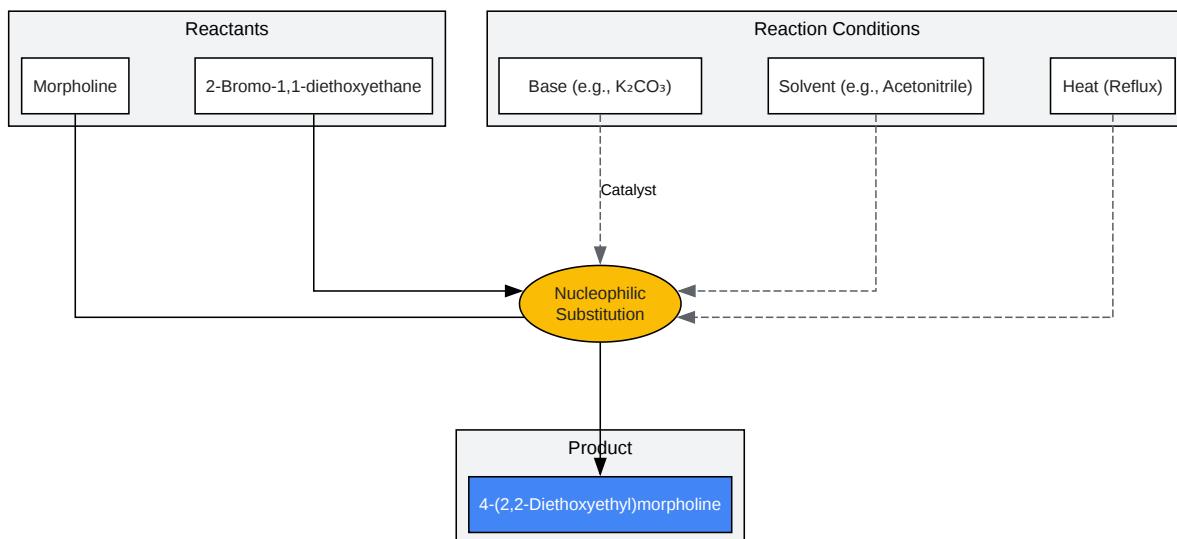
Procedure:

- In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, dissolve morpholine and the base in the chosen solvent.
- Slowly add 2-bromo-1,1-diethoxyethane to the reaction mixture at room temperature.

- Heat the mixture to reflux and maintain the temperature for several hours, monitoring the reaction progress by thin-layer chromatography (TLC) or gas chromatography-mass spectrometry (GC-MS).
- After the reaction is complete, cool the mixture to room temperature.
- Filter the mixture to remove the inorganic salts.
- Remove the solvent from the filtrate under reduced pressure.
- Purify the crude product by vacuum distillation to obtain **4-(2,2-Diethoxyethyl)morpholine** as a colorless to light yellow liquid.

Visualized Synthesis Workflow

The following diagram illustrates the synthetic pathway for **4-(2,2-Diethoxyethyl)morpholine**.



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Caption: Synthesis of **4-(2,2-Diethoxyethyl)morpholine**.

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References

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